

An In-depth Technical Guide to 2-Bromo-5-(trifluoromethyl)benzonitrile

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Compound of Interest

Compound Name: 2-Bromo-5-(trifluoromethyl)benzonitrile

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the molecular structure, weight, and key chemical properties of **2-Bromo-5-(trifluoromethyl)benzonitrile**, a versatile intermediate compound with significant applications in medicinal chemistry and materials science.

Core Molecular and Physical Properties

2-Bromo-5-(trifluoromethyl)benzonitrile is a substituted aromatic compound featuring a benzonitrile core. Key functional groups, a bromine atom at the 2-position and a trifluoromethyl group at the 5-position, impart unique reactivity and properties that make it a valuable building block in organic synthesis.^[1] The bromine atom serves as a reactive site for various cross-coupling reactions, while the electron-withdrawing trifluoromethyl group can enhance the metabolic stability and binding affinity of derivative compounds.^[1]

A summary of its key quantitative data is presented in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₈ H ₃ BrF ₃ N
Molecular Weight	250.02 g/mol [2][3]
CAS Number	1483-55-2[1][3]
Appearance	White to light yellow crystalline powder[1] or white crystals[3]
Melting Point	50-51°C[3]
Boiling Point	107-115°C (at 10 torr)[3]
Density	1.71 ± 0.1 g/cm ³ (Predicted)[3]
Purity	≥97%[2]

Molecular Structure Visualization

The structural arrangement of **2-Bromo-5-(trifluoromethyl)benzonitrile** is critical to its chemical behavior. The following diagram illustrates the connectivity of the atoms and the positions of the key functional groups on the benzene ring.

Caption: 2D representation of **2-Bromo-5-(trifluoromethyl)benzonitrile**.

Applications in Synthesis

2-Bromo-5-(trifluoromethyl)benzonitrile is a key intermediate in the synthesis of pharmaceuticals and agrochemicals.[1] The bromine atom is particularly amenable to participation in various palladium-catalyzed cross-coupling reactions, such as Suzuki and Heck couplings, which are fundamental for constructing complex molecular frameworks.[1][4] The trifluoromethyl group is often incorporated into drug candidates to improve properties such as metabolic stability, lipophilicity, and bioavailability.[1][4]

Safety and Handling

2-Bromo-5-(trifluoromethyl)benzonitrile is classified as an irritant.[5] It may cause skin, eye, and respiratory irritation.[5] Appropriate personal protective equipment should be used when

handling this compound, and it should be stored at room temperature in a dry, well-ventilated area.[3]

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